

# Enhancing the long-term performance of Basolite Z377 in humid environments

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## Compound of Interest

Compound Name: Basolite Z377

Cat. No.: B8822124

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## Technical Support Center: Basolite® Z377

Welcome to the Technical Support Center for Basolite® Z377 (MOF-177). This resource is designed for researchers, scientists, and drug development professionals to enhance the long-term performance of Basolite® Z377, particularly in humid environments. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to address common challenges encountered during your research.

## I. Troubleshooting Guides

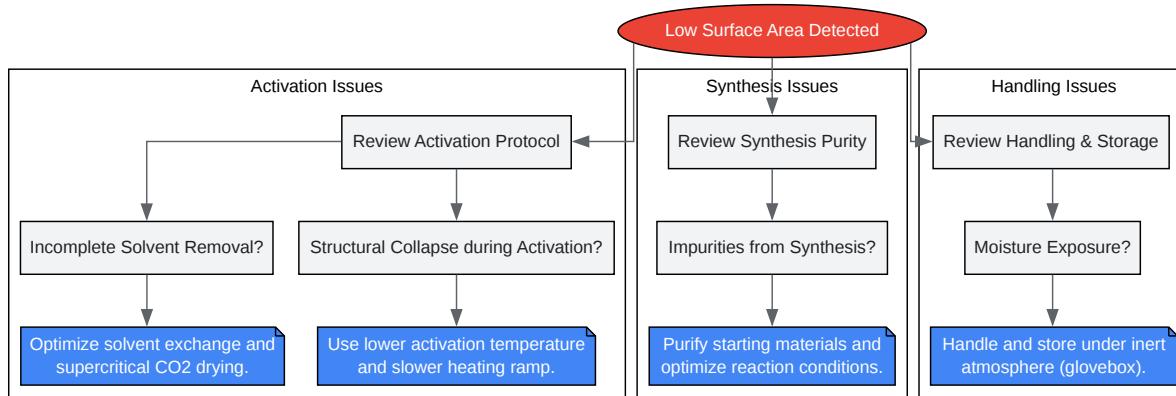
This section addresses specific issues you may encounter during your experiments with Basolite® Z377 in a question-and-answer format.

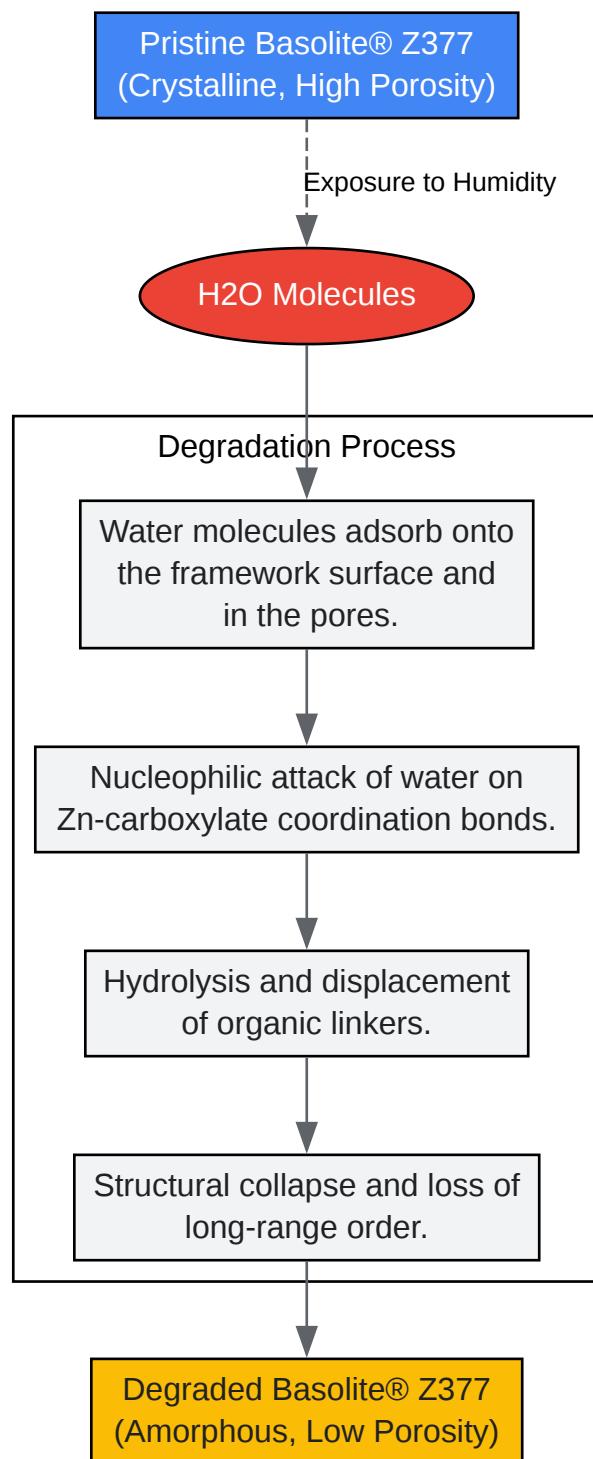
Issue 1: Unexpectedly low surface area or adsorption capacity after synthesis and activation.

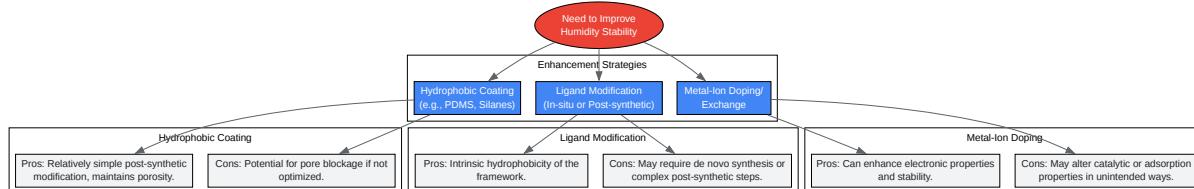
- Question: My freshly synthesized and activated Basolite® Z377 shows a significantly lower BET surface area than the expected ~4500 m<sup>2</sup>/g. What could be the cause?
  - Answer: This is a common issue that can arise from several factors during the synthesis and activation process.
    - Incomplete Solvent Removal: Residual solvent from the synthesis, often DMF, can remain trapped within the pores, blocking access for gas adsorption. The activation process is crucial for removing these guest molecules.[1][2][3]

- Structural Collapse during Activation: Basolite® Z377 has a delicate structure that can collapse if the activation process is too harsh. High temperatures or rapid solvent removal can create strong capillary forces that damage the framework.[4][5]
- Exposure to Moisture: Basolite® Z377 is known to be sensitive to moisture.[6][7][8] Exposure to ambient air with even moderate humidity during handling or storage can lead to partial degradation and loss of porosity.
- Synthesis Impurities: The presence of unreacted starting materials or side products can also lead to a lower-than-expected surface area.

Troubleshooting Workflow:







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